

An In-depth Technical Guide to 4-Butylbiphenyl

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Butylbiphenyl**

Cat. No.: **B1272922**

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This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Butylbiphenyl**, tailored for researchers, scientists, and professionals in drug development.

Core Properties of 4-Butylbiphenyl

4-Butylbiphenyl is an aromatic hydrocarbon. The information presented here pertains to the n-butyl isomer.

For clarity and ease of comparison, the fundamental quantitative data for **4-Butylbiphenyl** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₆ H ₁₈ [1]
Molecular Weight	210.31 g/mol [1]
IUPAC Name	1-butyl-4-phenylbenzene [1]

Synthesis Methodology

While specific, detailed experimental protocols for the synthesis of 4-n-butylbiphenyl are not readily available in the provided search results, a common method for the alkylation of aromatic rings is the Friedel-Crafts alkylation. This reaction involves the alkylation of an aromatic ring with an alkyl halide using a strong Lewis acid catalyst. For the synthesis of a related compound, 4,4'-di-tert-butylbiphenyl, a Friedel-Crafts reaction is employed using biphenyl, tert-

butyl chloride, and a ferric chloride catalyst.[2][3] A similar approach could theoretically be adapted for the synthesis of 4-n-butylbiphenyl, likely using an appropriate n-butyl halide and a Lewis acid catalyst with an aromatic substrate.

Molecular Structure

The logical structure of the **4-Butylbiphenyl** molecule is depicted below.

Molecular structure of 4-Butylbiphenyl.

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References

- 1. 4-Butylbiphenyl | C16H18 | CID 2775237 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. books.rsc.org [books.rsc.org]
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